

Safety and handling precautions for Bromo-PEG2-bromide

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Compound of Interest

Compound Name: Bromo-PEG2-bromide

Cat. No.: B1667888

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An In-depth Technical Guide to the Safe Handling of Bromo-PEG2-bromide

This document provides a comprehensive overview of the safety and handling precautions for **Bromo-PEG2-bromide** (CAS No. 31255-10-4). It is intended for researchers, scientists, and drug development professionals who may work with this substance. The information compiled herein is based on available safety data for the compound and structurally related chemicals.

Compound Identification and Properties

Bromo-PEG2-bromide is a hydrophilic PEG linker that contains two bromide groups. These bromide moieties are effective leaving groups for nucleophilic substitution reactions.^{[1][2][3]} The polyethylene glycol (PEG) spacer enhances the solubility of the molecule in aqueous media.^{[1][2][3]}

Table 1: Compound Identification

Identifier	Value	Reference
Chemical Name	1,2-bis(2-bromoethoxy)ethane	[2]
Synonym	Bromo-PEG2-bromide	[1][2]
CAS Number	31255-10-4	[1][2]
Molecular Formula	C ₆ H ₁₂ Br ₂ O ₂	[1][2]
Molecular Weight	~276 g/mol	[1][2]

| Purity | Typically ≥98% |[1] |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	Data not available; likely a liquid or solid	
Solubility	Increased solubility in aqueous media due to PEG spacer	[1][2]
Storage Condition	Long-term: -20°C; Short-term: 0 - 4°C. Store in a dry, dark place.	[1][2]

| Shipping Condition | Shipped under ambient temperature as a non-hazardous chemical |[2][4]
|

Hazard Identification and Safety Precautions

While specific hazard classification for **Bromo-PEG2-bromide** is not readily available, data from structurally similar brominated compounds suggest that it should be handled with care. The primary hazards are associated with skin and eye contact, inhalation, and ingestion.

Table 3: Potential Hazard Classifications (Inferred) Note: This classification is inferred from a similar compound (Bromo-PEG2-methyl ester) and general knowledge of brominated organic

compounds. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

Hazard Class	GHS Category	Hazard Statement	Reference
Skin Corrosion/Irritation	Category 1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	[5]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	[5]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |[5] |

Precautionary Statements:

Users should adhere to the following precautions:

- P260: Do not breathe dust, fumes, gas, mist, vapors, or spray.[5]
- P264: Wash hands and any exposed skin thoroughly after handling.[5][6]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[5][7]
- P302+P352: IF ON SKIN: Wash with plenty of water.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7]

Experimental Protocols and Handling Procedures

Engineering Controls

All work with **Bromo-PEG2-bromide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][8] An eyewash station and safety shower should be

readily accessible in the immediate work area.[\[9\]](#)

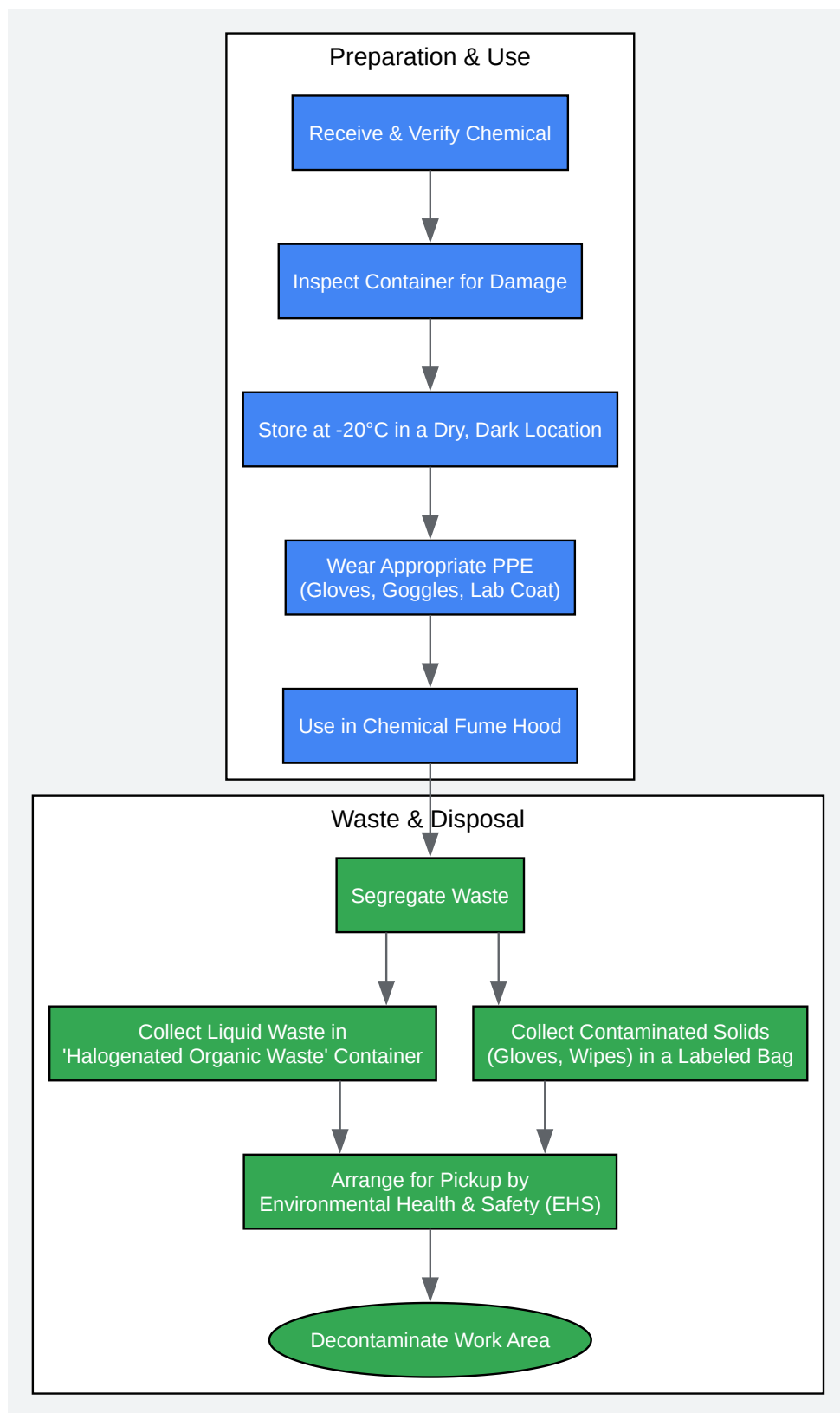
Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory when handling this compound.

Table 4: Recommended Personal Protective Equipment

PPE Type	Specification	Rationale	Reference
Eye/Face Protection	Chemical safety goggles or a face shield.	To prevent eye contact which can cause serious irritation or damage.	[5] [7] [10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Check manufacturer data for breakthrough times.	To prevent skin contact, irritation, and potential burns.	[5] [7] [10]
Skin/Body Protection	A lab coat should be worn. For larger quantities, consider additional protective clothing.	To protect skin and personal clothing from contamination.	[5] [6]

| Respiratory Protection | Not typically required if used in a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator. | To prevent inhalation of vapors or aerosols which may cause respiratory irritation. [\[9\]](#)[\[11\]](#) |

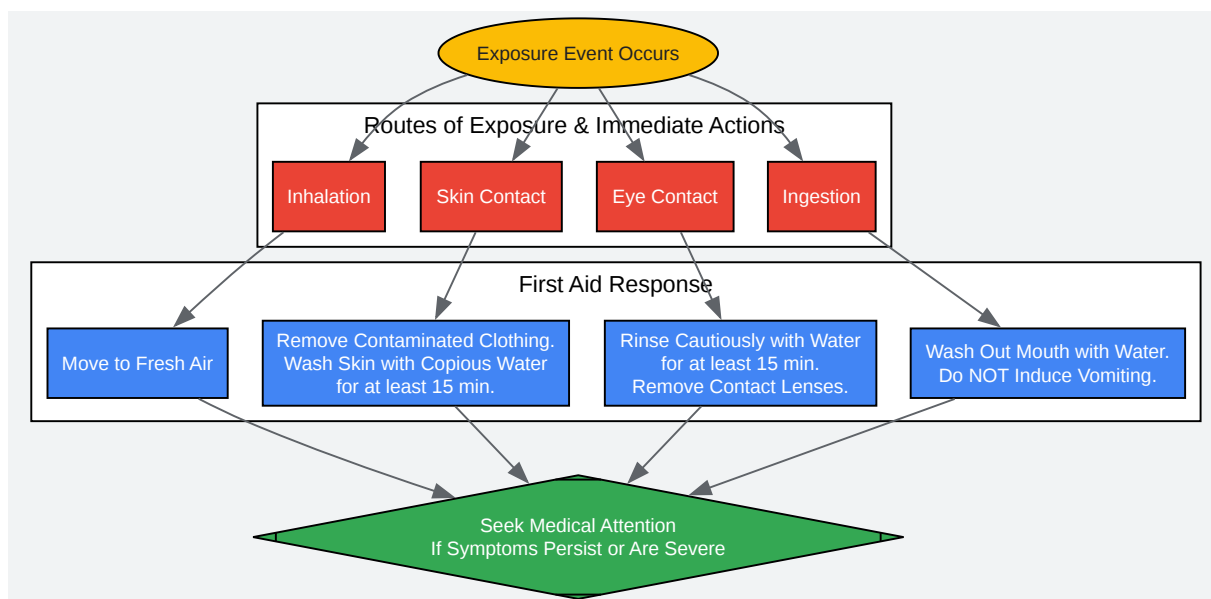


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Caption: A workflow for the safe handling of **Bromo-PEG2-bromide**.

Emergency and First-Aid Procedures

In case of exposure, immediate action is critical. The following protocols should be followed.



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Caption: Logic diagram for emergency response to exposure incidents.

Experimental Protocols for Emergency Response:

- **Inhalation:** If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[5] If symptoms such as respiratory irritation, coughing, or shortness of breath occur or persist, seek medical attention.[5][11]
- **Skin Contact:** Immediately take off all contaminated clothing.[7] Wash the affected skin with copious amounts of water and soap for at least 15 minutes.[5][11] If skin irritation or a burning sensation occurs, seek medical advice.[5]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to separate the eyelids with fingers to ensure adequate rinsing.[5] Remove contact

lenses if present and easy to do so.^{[5][6]} If eye irritation persists, get medical attention.^[5]

- Ingestion: Wash out the mouth thoroughly with water.^[5] Do not induce vomiting. Call a poison control center or doctor if you feel unwell.^[5]

Spill, Storage, and Disposal

Spill Cleanup Protocol

- Evacuate: Ensure non-essential personnel are clear of the spill area.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Contain & Absorb: For liquid spills, cover with an inert, non-combustible absorbent material such as sand or diatomaceous earth.^{[5][10]} Do not use combustible materials like paper towels for large spills.^[12]
- Collect: Carefully sweep or scoop the absorbed material into a sealable, chemically compatible container clearly labeled for chemical waste.^{[5][12]}
- Decontaminate: Clean the spill area with a suitable laboratory detergent and water. Dispose of all cleaning materials as contaminated solid waste.^[12]

Storage

Store **Bromo-PEG2-bromide** in a tightly sealed container in a dry, dark, and well-ventilated area.^{[4][9]} The recommended long-term storage temperature is -20°C.^{[1][2]} Keep it segregated from incompatible materials, such as strong oxidizing agents, strong bases, and metals.^{[5][9]}

Disposal Protocol

Under no circumstances should **Bromo-PEG2-bromide** or its waste be disposed of down the drain.^[12] It must be treated as halogenated organic chemical waste.

- Container Selection: Use a clean, dry, and chemically compatible waste container with a secure cap.^[12]

- Labeling: Before adding waste, the container must be clearly labeled as "Halogenated Organic Waste" and must include the full chemical name, "**Bromo-PEG2-bromide**".[\[12\]](#)
- Waste Segregation:
 - Liquid Waste: Unused or waste **Bromo-PEG2-bromide** should be transferred to the labeled liquid waste container inside a fume hood.[\[12\]](#)
 - Solid Waste: All contaminated materials (e.g., gloves, absorbent pads, wipes) must be collected in a separate, sealed plastic bag or container labeled as "Solid Waste with **Bromo-PEG2-bromide**".[\[12\]](#)
- Collection: Store the sealed waste containers in a designated satellite accumulation area. [\[12\]](#) Arrange for pickup and disposal by the institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor.[\[5\]](#)[\[12\]](#)

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References

- 1. Bromo-PEG2-bromide, 31255-10-4 | BroadPharm [\[broadpharm.com\]](https://broadpharm.com)
- 2. medkoo.com [\[medkoo.com\]](https://medkoo.com)
- 3. Bromo-PEG2-Bromide - CD Bioparticles [\[cd-bioparticles.net\]](https://cd-bioparticles.net)
- 4. medkoo.com [\[medkoo.com\]](https://medkoo.com)
- 5. broadpharm.com [\[broadpharm.com\]](https://broadpharm.com)
- 6. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 7. carlroth.com [\[carlroth.com\]](https://carlroth.com)
- 8. cdn isotopes.com [\[cdnisotopes.com\]](https://cdnisotopes.com)
- 9. fishersci.com [\[fishersci.com\]](https://fishersci.com)
- 10. carlroth.com [\[carlroth.com\]](https://carlroth.com)

- 11. nj.gov [nj.gov]
- 12. benchchem.com [benchchem.com]
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